

Validating the Structure of 4-Bromohexanoic Acid: A Comparative NMR Analysis

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Compound of Interest

Compound Name: 4-Bromohexanoic acid

CAS No.: 61222-82-0

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For researchers, scientists, and professionals in drug development, accurate structural confirmation of novel or synthesized compounds is paramount. This guide provides a comparative analysis for the validation of the **4-Bromohexanoic acid** structure, leveraging proton (^1H) and carbon-13 (^{13}C) Nuclear Magnetic Resonance (NMR) spectroscopy. By comparing predicted spectral data for **4-Bromohexanoic acid** with experimental data from analogous compounds—hexanoic acid and 6-Bromohexanoic acid—we offer a robust methodology for structural verification.

Comparative Analysis of NMR Spectral Data

The structural elucidation of **4-Bromohexanoic acid** is achieved by analyzing the chemical shifts in its ^1H and ^{13}C NMR spectra. The presence of an electronegative bromine atom at the C4 position induces characteristic downfield shifts for nearby protons and carbons compared to the unsubstituted hexanoic acid. This effect is localized, and by comparing the spectra with that of 6-Bromohexanoic acid, the precise position of the bromine atom can be confidently determined.

^1H NMR Data Comparison

The ^1H NMR spectrum provides information on the chemical environment of protons in the molecule. The proximity to the electron-withdrawing bromine atom and the carboxylic acid group significantly influences the chemical shifts.

Protons (Position)	Predicted ^1H Chemical Shift (ppm) for 4-Bromohexanoic acid	Experimental ^1H Chemical Shift (ppm) for Hexanoic Acid	Experimental ^1H Chemical Shift (ppm) for 6-Bromohexanoic acid
H1 (Carboxylic Acid)	~11.0 - 12.0	~11.5	~11.0
H2 (α to COOH)	~2.4	~2.35	~2.38
H3 (β to COOH)	~1.9	~1.63	~1.67
H4 (CH-Br)	~4.1	~1.32	~1.51
H5 (CH_2)	~2.1	~1.32	~1.89
H6 (CH_3)	~1.0	~0.9	~3.41 ($\text{CH}_2\text{-Br}$)

Table 1: Comparison of ^1H NMR chemical shifts. Predicted data for **4-Bromohexanoic acid** is compared with experimental data for hexanoic acid and 6-Bromohexanoic acid.

^{13}C NMR Data Comparison

The ^{13}C NMR spectrum reveals the chemical environment of each carbon atom. The carbon atom directly bonded to the bromine (C4) is expected to show a significant downfield shift.

Carbon (Position)	Predicted ¹³ C Chemical Shift (ppm) for 4-Bromohexanoic acid	Experimental ¹³ C Chemical Shift (ppm) for Hexanoic Acid	Experimental ¹³ C Chemical Shift (ppm) for 6-Bromohexanoic acid
C1 (COOH)	~179	~180.7	~179.8
C2 (α to COOH)	~33	~34.2	~33.8
C3 (β to COOH)	~30	~24.6	~24.1
C4 (CH-Br)	~50	~31.4	~27.5
C5 (CH ₂)	~38	~22.4	~32.2
C6 (CH ₃)	~11	~13.9	~33.4 (CH ₂ -Br)

Table 2: Comparison of ¹³C NMR chemical shifts. Predicted data for **4-Bromohexanoic acid** is compared with experimental data for hexanoic acid and 6-Bromohexanoic acid.

Experimental Protocols

A standard protocol for acquiring high-quality ¹H and ¹³C NMR spectra for small organic molecules like **4-Bromohexanoic acid** is outlined below.

Sample Preparation:

- Dissolve 5-10 mg of the sample in approximately 0.6-0.7 mL of a deuterated solvent (e.g., CDCl₃, DMSO-d₆).
- Add a small amount of an internal standard, such as tetramethylsilane (TMS), for referencing the chemical shifts to 0 ppm.
- Transfer the solution to a clean and dry 5 mm NMR tube.

¹H NMR Spectroscopy:

- Spectrometer: A 400 MHz or higher field NMR spectrometer is recommended for good signal dispersion.

- Acquisition Parameters:
 - Pulse Program: A standard single-pulse experiment (e.g., 'zg30').
 - Number of Scans: 16 to 64 scans, depending on the sample concentration.
 - Relaxation Delay (d1): 1-2 seconds.
 - Acquisition Time (aq): 3-4 seconds.
 - Spectral Width (sw): A range of -2 to 14 ppm is typically sufficient.
- Processing:
 - Apply a Fourier transform to the Free Induction Decay (FID).
 - Phase correct the spectrum.
 - Calibrate the spectrum by setting the TMS peak to 0 ppm.
 - Integrate the signals to determine the relative number of protons.

¹³C NMR Spectroscopy:

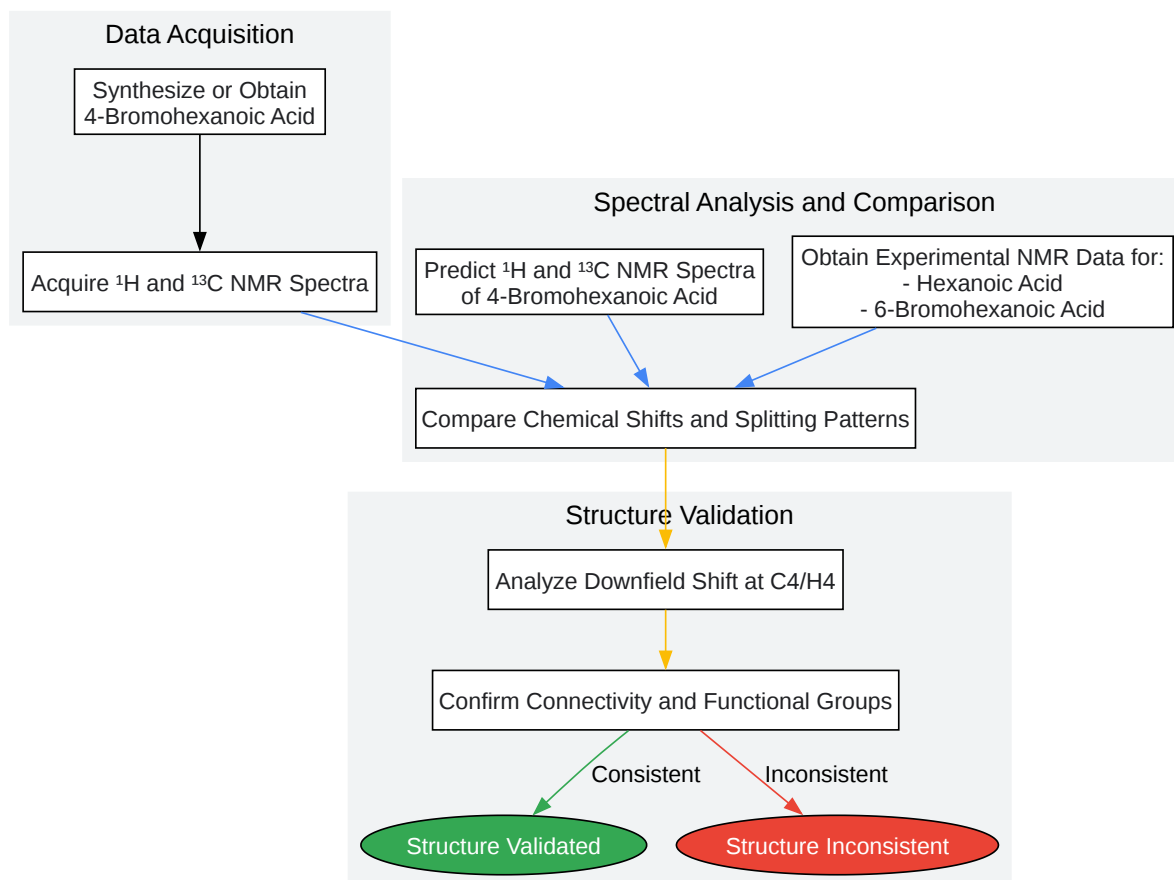
- Spectrometer: A 100 MHz or higher field NMR spectrometer.
- Acquisition Parameters:
 - Pulse Program: A proton-decoupled single-pulse experiment (e.g., 'zgpg30').
 - Number of Scans: 1024 or more scans are often required due to the low natural abundance of ¹³C.
 - Relaxation Delay (d1): 2 seconds.
 - Acquisition Time (aq): 1-2 seconds.
 - Spectral Width (sw): A range of -10 to 220 ppm.

- Processing:
 - Apply a Fourier transform to the FID.
 - Phase correct the spectrum.
 - Calibrate the spectrum using the solvent peak or TMS.

Visualization of the Validation Workflow

The logical process for validating the structure of **4-Bromohexanoic acid** using the comparative NMR data is illustrated in the following workflow diagram.

Workflow for Structural Validation of 4-Bromohexanoic Acid



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Caption: Workflow for the structural validation of **4-Bromohexanoic acid** using NMR spectroscopy.

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